Application Notes and Protocols: X-34 Staining for Alzheimer's Disease Research

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Compound of Interest		
Compound Name:	Direct yellow 34	
Cat. No.:	B15600396	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

X-34 is a highly fluorescent, lipophilic derivative of Congo red utilized extensively in Alzheimer's disease (AD) research to label pathological protein aggregates.[1][2][3][4][5][6] Its chemical structure allows it to cross the blood-brain barrier in vivo and effectively stain amyloid-β (Aβ) plaques and neurofibrillary tangles (NFTs) in postmortem brain tissue.[2] X-34 binds with high affinity to the β-pleated sheet conformation characteristic of these amyloid structures, making it a valuable tool for the visualization and quantification of AD pathology.[3][4][6] This document provides detailed application notes and protocols for the use of X-34 in Alzheimer's disease research.

Chemical Properties

The distinct chemical properties of X-34 differentiate it from industrial dyes such as **Direct Yellow 34**.

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Property	X-34	Direct Yellow 34
Synonym	1,4-Bis(3-carboxy-4-hydroxyphenylethenyl)benzene	C.I. Direct Yellow 34, C.I. 29060
CAS Number	215294-98-7	6420-33-3
Molecular Formula	C24H18O6	C37H28N6Na4O15S4
Molecular Weight	402.40 g/mol	1016.87 g/mol
Class	Fluorescent derivative of Congo red	Double azo dye
Application	Histochemical stain for amyloid structures	Industrial dye for paper and textiles

Quantitative Data

X-34 staining allows for the quantitative analysis of amyloid plaque burden in brain tissue, which is a critical measure in preclinical studies of potential AD therapies.

Parameter	Description	Typical Values/Observations
Excitation Maximum	The wavelength at which X-34 maximally absorbs light.	~367 nm[2]
Emission Maximum	The wavelength at which X-34 maximally emits light (fluoresces).	~497 nm[2]
Staining Concentration	The working concentration of X-34 for staining tissue sections.	25 µM[2]
Staining Time	The incubation time for tissue sections in the X-34 solution.	30 minutes[2]

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Experimental Protocols

I. Preparation of Staining Solutions

A. X-34 Stock Solution (5 mM)

- Prepare the X-34 diluent: 40% Ethanol in distilled water, adjusted to pH 10 with 5M NaOH.[2]

- Dissolve the appropriate amount of X-34 powder in the X-34 diluent to achieve a final concentration of 5 mM.

- Store the stock solution at 4°C, protected from light.

B. X-34 Staining Solution (25 µM)

- Dilute the 5 mM X-34 stock solution in the X-34 diluent to a final working concentration of 25 µM.[2]

- Prepare this solution fresh before each use.

C. Differentiation Buffer

- Prepare a solution of 50 mM NaOH in 80% Ethanol.[2]

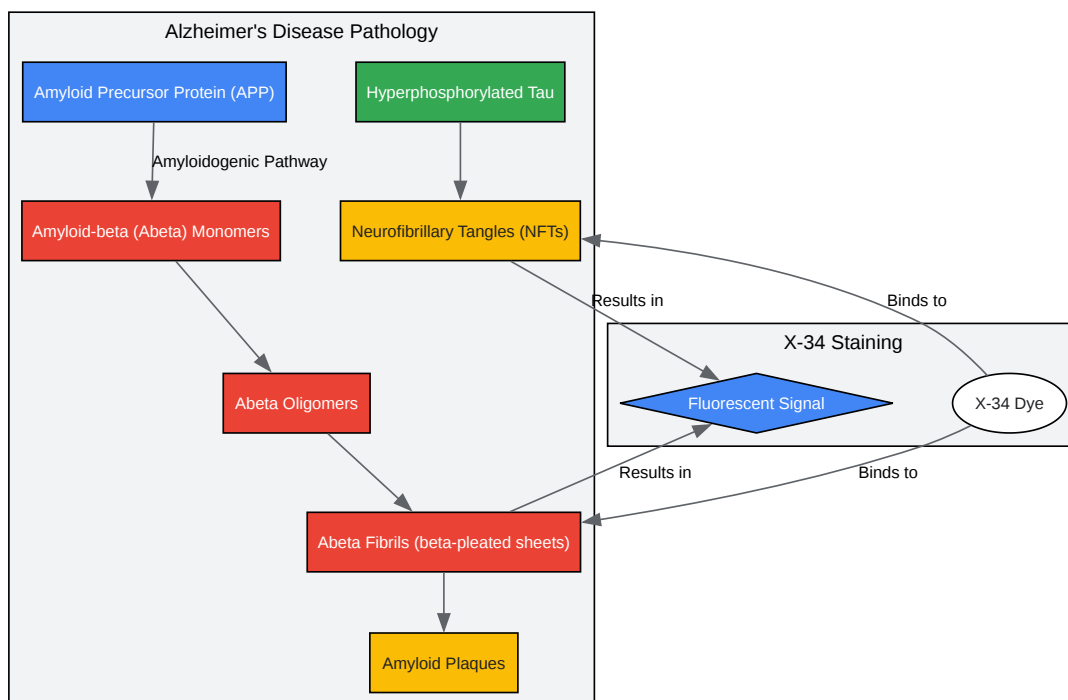II. Staining Protocol for Paraffin-Embedded or Frozen Brain Sections

- Tissue Preparation:

  - For frozen sections, cryoprotect paraformaldehyde-fixed tissue by sequential incubation in 15% and 30% sucrose solutions before sectioning.[1]

  - For paraffin-embedded sections, deparaffinize and rehydrate the tissue sections through a series of xylene and graded ethanol washes.

- Washing: Wash sections for 5 minutes in Phosphate Buffered Saline (PBS).[1]

- Staining: Incubate the sections in the 25 µM X-34 staining solution for 30 minutes at room temperature in the dark.[2]

- Rinsing: Briefly rinse the sections five times in distilled water.[1][2]

- Differentiation: Incubate the sections in the differentiation buffer for 2 minutes.[2] This step helps to reduce background staining.

- Final Washes: Rinse the sections three times in distilled water.[2]

- Mounting and Imaging: Mount the stained sections with a fluorescence-compatible mounting medium and coverslip. Image the sections using a fluorescence microscope with appropriate filters for X-34 (Excitation: ~367 nm, Emission: ~497 nm).[2]

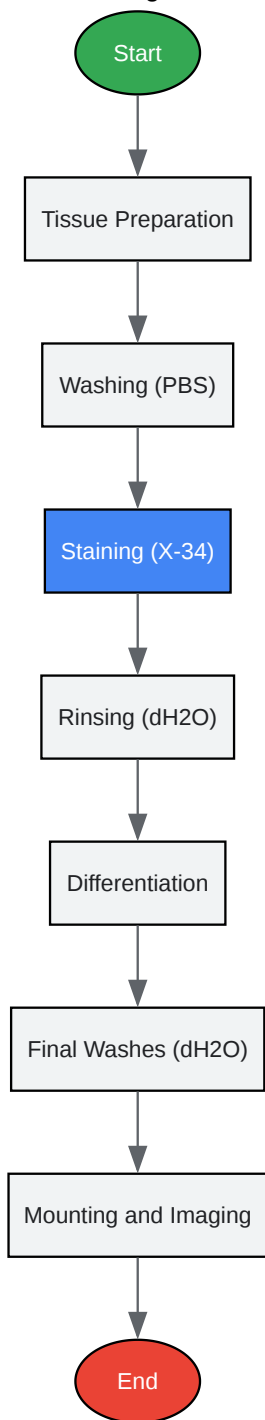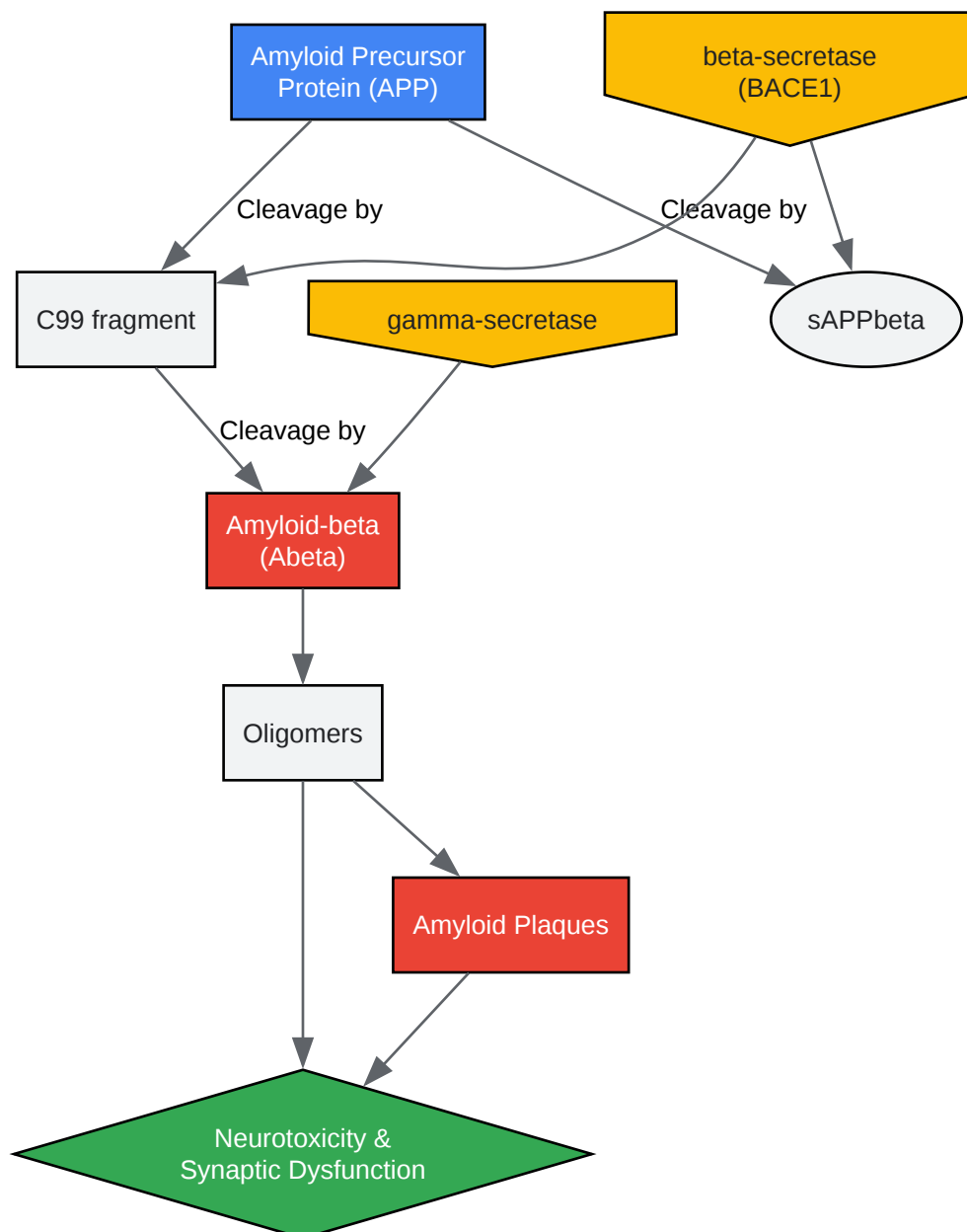# Visualizations

Mechanism of X-34 Staining

Mechanism of X-34 Staining

X-34 Staining Workflow

```
         ┌─────────┐
         │  Start  │
         └─────────┘
              │
              ▼
    ┌──────────────────┐
    │ Tissue Preparation│
    └──────────────────┘
              │
              ▼
    ┌──────────────────┐
    │  Washing (PBS)   │
    └──────────────────┘
              │
              ▼
    ┌──────────────────┐
    │  Staining (X-34) │
    └──────────────────┘
              │
              ▼
    ┌──────────────────┐
    │  Rinsing (dH2O)  │
    └──────────────────┘
              │
              ▼
    ┌──────────────────┐
    │  Differentiation │
    └──────────────────┘
              │
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    ┌──────────────────┐
    │ Final Washes (dH2O)│
    └──────────────────┘
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    ┌──────────────────┐
    │ Mounting and Imaging│
    └──────────────────┘
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              ▼
         ┌─────────┐
         │   End   │
         └─────────┘
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Amyloidogenic Pathway in Alzheimer's Disease

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